

Glycolic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Glycolic Acid

Cat. No.: B1673462

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This technical guide provides an in-depth overview of **Glycolic Acid** (Hydroxyacetic Acid), focusing on its fundamental physicochemical properties. **Glycolic acid**, the smallest of the α -hydroxy acids (AHAs), is a naturally occurring and synthetically derived compound with broad applications in dermatology, pharmaceuticals, and polymer chemistry. Its utility stems from its ability to penetrate the skin, making it a popular ingredient in chemical peels and skincare products.^[1] It also serves as a monomer for the synthesis of biocompatible polymers like poly**glycolic acid** (PGA) and its copolymers.

Core Physicochemical Properties

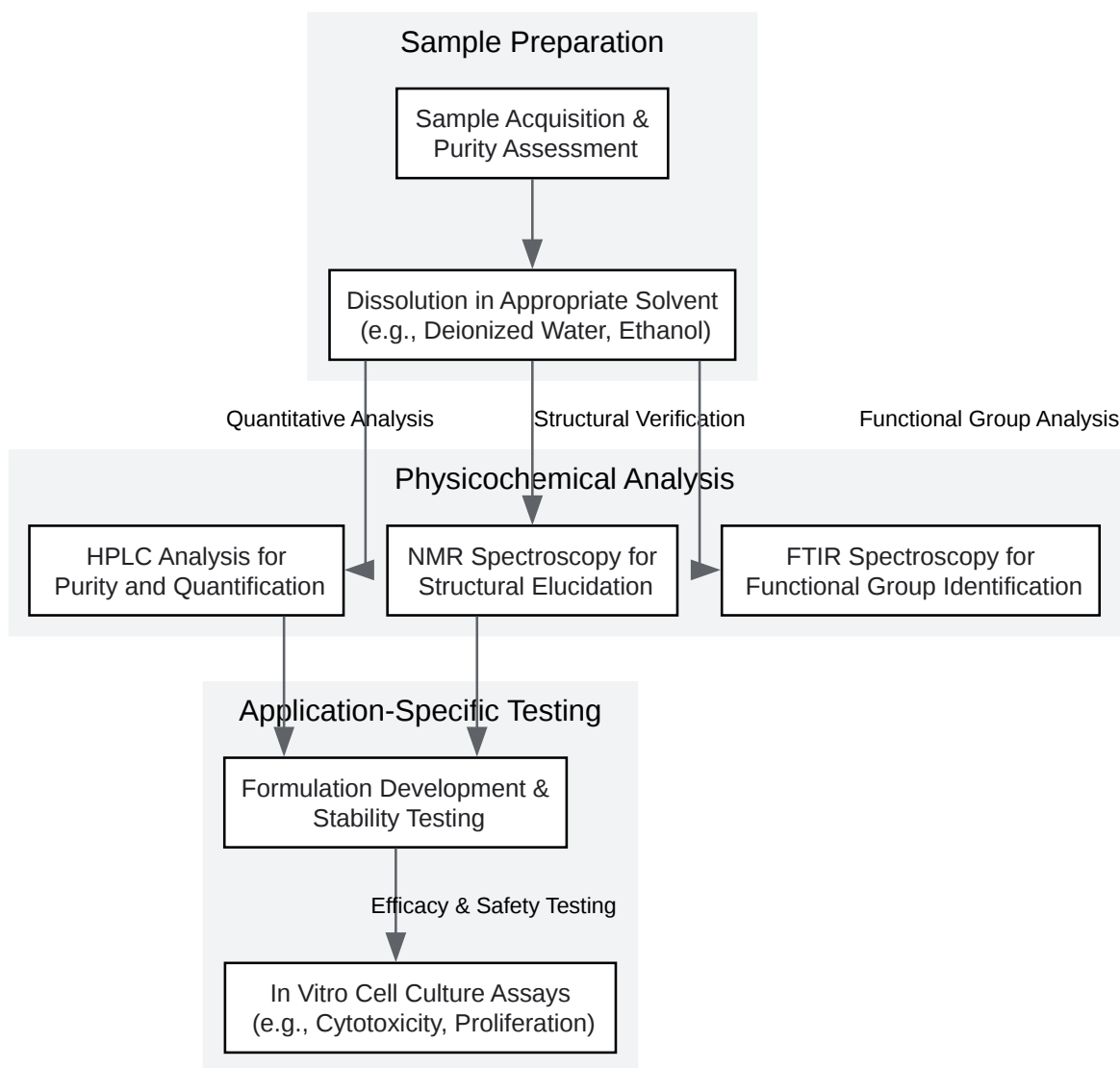
The foundational data for **glycolic acid** is summarized in the table below, providing a quick reference for laboratory and research applications.

Identifier	Value	Citations
CAS Number	79-14-1	[1] [2] [3] [4]
Molecular Weight	76.05 g/mol	
Molecular Formula	C2H4O3	
Synonyms	2-Hydroxyacetic acid, hydroxyacetic acid	
IUPAC Name	2-hydroxyacetic acid	

Experimental Protocols and Methodologies

A comprehensive understanding of **glycolic acid** necessitates standardized experimental protocols. While specific experimental details are often application-dependent, the following outlines a general workflow for the characterization and analysis of **glycolic acid** in a research setting.

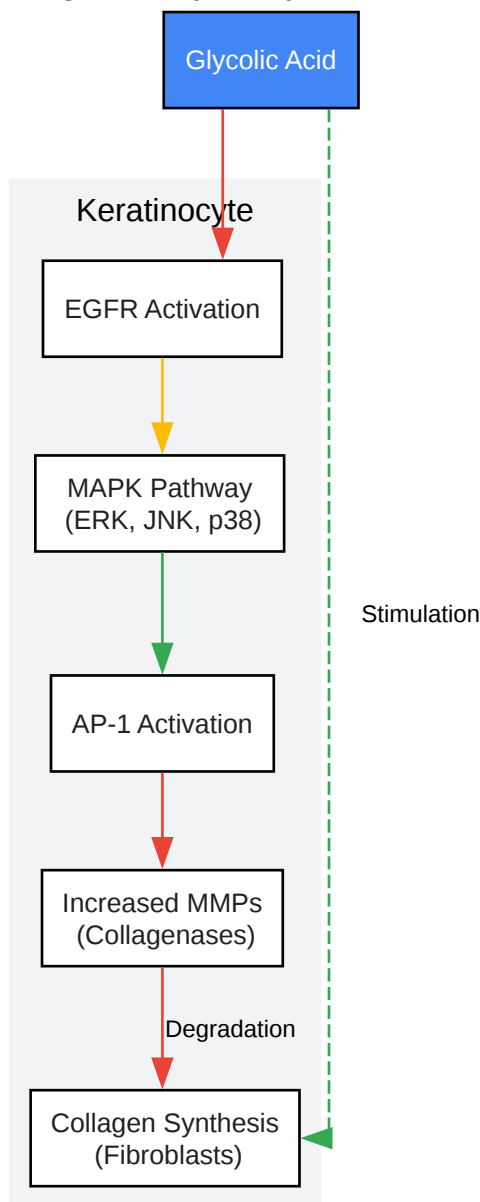
General Experimental Workflow for Glycolic Acid Analysis

[Click to download full resolution via product page](#)General Experimental Workflow for **Glycolic Acid** Analysis.

Signaling Pathways and Molecular Interactions

In dermatological and pharmaceutical applications, the biological effects of **glycolic acid** are of primary interest. While **glycolic acid**'s mechanisms of action are multifaceted, its interaction with skin cells involves several key signaling pathways. The diagram below illustrates a simplified representation of its influence on epidermal keratinocytes.

Simplified Signaling Pathway of Glycolic Acid in Keratinocytes

[Click to download full resolution via product page](#)Simplified Signaling Pathway of **Glycolic Acid** in Keratinocytes.

This document serves as a foundational guide. For specific, in-depth experimental protocols and further details on the complex biological interactions of **glycolic acid**, researchers are encouraged to consult peer-reviewed scientific literature.

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